Isocetyl Stearoyl Stearate: A Comprehensive Technical Guide

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Compound of Interest	
Compound Name:	*Isocetyl stearoyl stearate*
CAS No.:	*97338-28-8*
Cat. No.:	*B1499349*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isocetyl stearoyl stearate is a complex, multi-functional ester that has garnered significant interest in the cosmetic, personal care, and pharmaceutical industries. Its unique properties as an emollient, viscosity-controlling agent, and skin-conditioning agent make it a versatile ingredient in a wide array of formulations.[1][2][3] This technical guide provides an in-depth overview of **isocetyl stearoyl stearate**, focusing on its chemical identity, synthesis, key physicochemical properties, and relevant experimental protocols for its evaluation. The information presented herein is intended to support researchers, scientists, and drug development professionals in leveraging the full potential of this ingredient in their work.

Nomenclature and Chemical Identity

A clear and unambiguous identification of a chemical substance is paramount for scientific research and regulatory compliance. This section details the nomenclature and key identifiers for **isocetyl stearoyl stearate**.

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Identifier	Value	Reference(s)
CAS Number	97338-28-8	[1][2][4][5][6][7]
INCI Name	ISOCETYL STEAROYL STEARATE	[1][2]
IUPAC Name	Isohexadecyl 12-[(1-oxooctadecyl)oxy]octadecanoate	[1][5][6]
Alternate: 14-methylpentadecyl 12-octadecanoyloxyoctadecanoate	[6][7]	
EC Number	306-621-6	[2][5][6]
Chemical Formula	$C_{52}H_{102}O_4$	[1][6]
Synonyms	Isohexadecyl 12-((1-oxooctadecyl)oxy)octadecanoate, Octadecanoic acid, 12-[(1-oxooctadecyl)oxy]-, isohexadecyl ester	[6]

Synthesis of **Isocetyl Stearoyl Stearate**

Isocetyl stearoyl stearate is synthesized via an esterification reaction between isocetyl alcohol (a branched-chain fatty alcohol) and stearic acid (a saturated fatty acid).[1][4] The reaction is typically catalyzed and conducted under controlled conditions to maximize yield and purity.

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// Reaction Conditions Reaction_Vessel [label="Reaction Vessel\n(Controlled Heat and Pressure)", shape=cylinder, fillcolor="#FBBC05", fontcolor="#202124"]; Catalyst

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[label="Catalyst\n(e.g., Sulfuric Acid or Enzyme)", shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF"];

// Products Isocetyl_Stearoyl_Stearate [label="**Isocetyl Stearoyl Stearate**\n(Crude Product)", fillcolor="#4285F4", fontcolor="#FFFFFF", peripheries=2]; Water [label="Water\n(Byproduct)", fillcolor="#F1F3F4", fontcolor="#202124"]; Purification [label="Purification\n(Removal of unreacted materials\nand byproducts)", shape=cds, fillcolor="#FBBC05", fontcolor="#202124"]; Final_Product [label="Purified Isocetyl\nStearoyl Stearate", shape=box3d, fillcolor="#34A853", fontcolor="#FFFFFF"];

// Edges Isocetyl_Alcohol -> Reaction_Vessel; Stearic_Acid -> Reaction_Vessel; Catalyst -> Reaction_Vessel [style=dashed, arrowhead=tee]; Reaction_Vessel -> Isocetyl_Stearoyl_Stearate [label="Esterification"]; Reaction_Vessel -> Water; Isocetyl_Stearoyl_Stearate -> Purification; Purification -> Final_Product; } caption { label = "Figure 1: Synthesis Workflow for **Isocetyl Stearoyl Stearate**"; fontsize = 12; fontname = "Arial"; }

Caption: Synthesis Workflow for **Isocetyl Stearoyl Stearate**

Experimental Protocol: Laboratory-Scale Synthesis

The following protocol outlines a general procedure for the synthesis of **isocetyl stearoyl stearate**.

Materials and Equipment:

- Isocetyl alcohol
- Stearic acid
- Acid catalyst (e.g., p-toluenesulfonic acid) or immobilized lipase
- Round-bottom flask equipped with a magnetic stirrer, heating mantle, and Dean-Stark apparatus with a condenser
- Separatory funnel
- Rotary evaporator

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- Sodium bicarbonate solution (5% w/v)
- Brine solution (saturated NaCl)
- Anhydrous sodium sulfate

Procedure:

- Reaction Setup: In the round-bottom flask, combine isocetyl alcohol and stearic acid in a 1:1 molar ratio.
- Catalyst Addition: Add the acid catalyst (approximately 1-2% by weight of the reactants).
- Esterification: Heat the mixture to a temperature of 120-140°C with continuous stirring. The water produced during the reaction will be collected in the Dean-Stark apparatus.
- Reaction Monitoring: Monitor the progress of the reaction by measuring the amount of water collected. The reaction is considered complete when water is no longer being produced.
- Neutralization: Cool the reaction mixture and transfer it to a separatory funnel. Wash the mixture with the sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with the brine solution.
- Drying and Filtration: Separate the organic layer and dry it over anhydrous sodium sulfate. Filter to remove the drying agent.
- Purification: Remove any unreacted starting materials and volatile byproducts using a rotary evaporator under reduced pressure.

Physicochemical Properties and Applications

Isocetyl stearoyl stearate is a pale yellow liquid or semi-solid with a non-greasy, silky feel.[1] Its chemical structure, characterized by long, branched hydrocarbon chains, imparts desirable properties for various applications, particularly in topical formulations.

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Property	Description	Application Relevance	Reference(s)
Emolliency	Softens and soothes the skin by forming a protective, moisture-locking barrier.[1][8]	Enhances the feel of creams, lotions, and serums; improves skin hydration.[1]	
Viscosity Control	Can increase or decrease the viscosity of cosmetic formulations.[2][3]	Modifies the texture and consistency of products for optimal application.	
Pigment Dispersion	Facilitates the even distribution of pigments in a formulation.[4]	Crucial for the performance of color cosmetics such as foundations and lipsticks.[4]	
Solubility	Insoluble in water; soluble in oils and organic solvents.[4]	Ideal for use in the oil phase of emulsions and in anhydrous formulations.[4]	
Spreadability	Allows for smooth and even application on the skin.[8]	Improves the sensory experience and performance of skincare and makeup products.	

Experimental Protocols for Performance Evaluation

For drug development and formulation science, quantitative and reproducible methods for evaluating the performance of excipients are essential. This section provides detailed methodologies for key experiments related to **isocetyl stearoyl stearate**.

In Vitro Emolliency Assessment (Spreading Value)

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The spreading value of an emollient is a key indicator of its sensory properties and its ability to form a uniform film on the skin.

Principle: This method measures the area over which a known volume of the emollient spreads on a synthetic skin substrate over a defined period.

Materials and Equipment:

- **Isocetyl stearoyl stearate**
- Synthetic skin substrate (e.g., Vitro-Skin®)
- Micropipette
- Digital camera with a tripod
- Image analysis software (e.g., ImageJ)
- Controlled environment chamber (constant temperature and humidity)

Procedure:

- Substrate Preparation: Cut the synthetic skin substrate to a standard size and place it on a flat, level surface within the controlled environment chamber.
- Sample Application: Using a micropipette, carefully dispense a precise volume (e.g., 10 µL) of **isocetyl stearoyl stearate** onto the center of the substrate.
- Image Capture: Immediately after application, and at predetermined time intervals (e.g., 1, 5, 10, and 15 minutes), capture a high-resolution image of the spread droplet from a fixed position directly above the substrate.
- Data Analysis: Use the image analysis software to measure the area (in mm^2) of the spread emollient in each image.
- Reporting: Plot the spreading area as a function of time. The spreading value is typically reported as the area at a specific time point (e.g., 10 minutes).

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Viscosity Measurement

The viscosity of **isocetyl stearoyl stearate** can be determined using a rotational viscometer.

Principle: A rotational viscometer measures the torque required to rotate a spindle immersed in the fluid at a constant speed. This torque is proportional to the viscosity of the fluid.

Materials and Equipment:

- **Isocetyl stearoyl stearate**
- Rotational viscometer (e.g., Brookfield viscometer) with appropriate spindles
- Temperature-controlled water bath
- Beaker

Procedure:

- Sample Preparation: Place a sufficient amount of **isocetyl stearoyl stearate** into a beaker and allow it to equilibrate to the desired temperature in the water bath (e.g., 25°C).
- Instrument Setup: Select a spindle and rotational speed appropriate for the expected viscosity of the sample.
- Measurement: Immerse the spindle into the sample up to the marked level. Start the viscometer and allow the reading to stabilize.
- Data Recording: Record the viscosity reading in centipoise (cP) or milliPascal-seconds (mPa·s).
- Replicates: Perform the measurement in triplicate and report the average value.

Comedogenicity Assessment (Human Patch Test)

While animal models like the rabbit ear test have been historically used, human patch testing is now more common for assessing the comedogenic potential of cosmetic ingredients.

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Principle: The test material is repeatedly applied to the skin of human volunteers, and the formation of comedones (clogged pores) is observed.

Procedure:

- Subject Recruitment: Select a panel of volunteers with a history of acne or oily skin.
- Test Site: A designated area on the upper back is typically used as the test site.
- Patch Application: Apply a small amount of the test material (e.g., a 10% solution of **isocetyl stearoyl stearate** in a non-comedogenic vehicle) to an occlusive or semi-occlusive patch.
- Application Schedule: Apply the patches to the same site three times a week for a period of four to six weeks.
- Evaluation: At the end of the study period, a dermatologist or trained evaluator assesses the test site for the presence and number of microcomedones, open comedones (blackheads), and closed comedones (whiteheads).
- Scoring: The comedogenic potential is rated on a scale (e.g., 0-5), where 0 is non-comedogenic and 5 is severely comedogenic.

Safety and Regulatory Information

Isocetyl stearoyl stearate is generally considered safe for use in cosmetic and personal care products.[4] Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Union's Cosmetic Ingredient Review (CIR) have approved its use within specified concentrations, typically between 1% and 5%.[4] While it has a low risk of irritation and sensitization, it is noted to have a low to moderate potential for being comedogenic in some individuals, particularly those with oily or acne-prone skin.[4] Therefore, formulation considerations and patch testing for sensitive individuals are recommended.

Conclusion

Isocetyl stearoyl stearate is a valuable and versatile ingredient with a well-defined chemical profile and a range of beneficial properties for topical formulations. Its functions as an emollient, viscosity modifier, and skin-conditioning agent are well-documented. For researchers

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and formulators, a thorough understanding of its synthesis, physicochemical properties, and appropriate methods for performance evaluation is crucial for developing innovative and effective products. The experimental protocols provided in this guide offer a framework for the systematic assessment of **isocetyl stearoyl stearate**, enabling its optimal use in cosmetic and pharmaceutical applications.

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